

Technical Safety & Handling Guide: 2-(Cyclopentyloxy)-1,3-thiazole[1]

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Compound of Interest

Compound Name: 2-(Cyclopentyloxy)-1,3-thiazole

CAS No.: 2097924-28-0

Cat. No.: B3000078

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Executive Summary

2-(Cyclopentyloxy)-1,3-thiazole (CAS: 1469988-63-3) is a specialized heterocyclic intermediate used primarily in the synthesis of pharmaceutical candidates, particularly in the development of kinase inhibitors and metabolic modulators.[1] As a 2-alkoxythiazole derivative, it combines the electron-deficient nature of the thiazole ring with the lipophilic properties of the cyclopentyl ether moiety.[1]

This guide provides a comprehensive technical framework for the safe handling, storage, and experimental application of this compound. Due to the limited availability of specific toxicological data for this research-grade chemical, the protocols herein are derived from Structure-Activity Relationship (SAR) analysis of analogous heteroaryl ethers and standard safety practices for high-potency intermediates.

Physicochemical Profile & Identification

The following data establishes the baseline identity and physical state of the compound for risk assessment.

Property	Specification / Value	Notes
Chemical Name	2-(Cyclopentyloxy)-1,3-thiazole	
CAS Number	1469988-63-3	Research-grade identifier
Molecular Formula	C ₈ H ₁₁ NOS	
Molecular Weight	169.24 g/mol	
Physical State	Pale yellow liquid to low-melting solid	Predicted based on MW and lipophilicity
Boiling Point	~220–240°C (Predicted)	Extrapolated from 2-ethoxythiazole (BP 160°C)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol	Poor water solubility due to cyclopentyl group
Partition Coeff. ^{[1][2][3][4][5]} (LogP)	~2.5 (Predicted)	Indicates high membrane permeability

Hazard Identification & Risk Assessment

GHS Classification (Derived)

Based on the functional groups (thiazole ring, ether linkage) and analogous compounds (e.g., 2-ethoxythiazole), the following GHS classifications apply:

- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.^[1]
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.^[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.^[1]
- Flammable Liquids (Category 4): H227 - Combustible liquid (Predicted).^[1]

Critical Chemical Hazards^[1]

- **Peroxide Formation:** While heteroaryl ethers are generally more stable than dialkyl ethers, the alpha-protons on the cyclopentyl ring (adjacent to oxygen) are susceptible to radical abstraction.[1] Long-term storage in the presence of air may lead to peroxide accumulation.
[1]
- **Acid Sensitivity:** The ether linkage at the 2-position of the thiazole ring can be susceptible to cleavage under strong acidic conditions, releasing cyclopentanol and 2-hydroxythiazole (which tautomerizes to thiazolinone).[1]

Safe Handling Protocols

Engineering Controls

- **Primary Containment:** All handling, weighing, and transfer operations must be conducted within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- **Inert Atmosphere:** Due to potential oxidative instability, it is best practice to handle this compound under a blanket of Nitrogen (N₂) or Argon (Ar), particularly during heating or prolonged processing.[1]

Personal Protective Equipment (PPE)[1]

- **Hand Protection:** Nitrile gloves (minimum thickness 0.11 mm) are sufficient for incidental splash protection.[1] For prolonged immersion or cleaning spills, use Silver Shield/4H laminate gloves.
- **Eye Protection:** Chemical splash goggles are mandatory. Face shields should be used during synthesis scale-up (>5g).[1]
- **Respiratory Protection:** If fume hood containment is breached or during spill cleanup, use a NIOSH-approved respirator with organic vapor cartridges (OV).[1]

Experimental Workflow: Inert Transfer

The following diagram illustrates the required workflow for transferring the compound to a reaction vessel to minimize moisture and oxygen exposure.



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Caption: Protocol for transferring **2-(Cyclopentyloxy)-1,3-thiazole** from storage to reaction vessel to prevent hydrolysis and oxidation.

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Environment: Store under an inert atmosphere (Argon preferred due to density).[1]
- Container: Amber glass vials with PTFE-lined caps to prevent UV degradation and cap corrosion.[1]
- Shelf Life: Re-test purity every 6 months. Check for peroxide formation (using KI starch paper) before distillation or heating if stored >12 months.[1]

Synthesis & Reaction Monitoring

Common Synthetic Route

Researchers typically synthesize this compound via Nucleophilic Aromatic Substitution (S_NAr). [1]

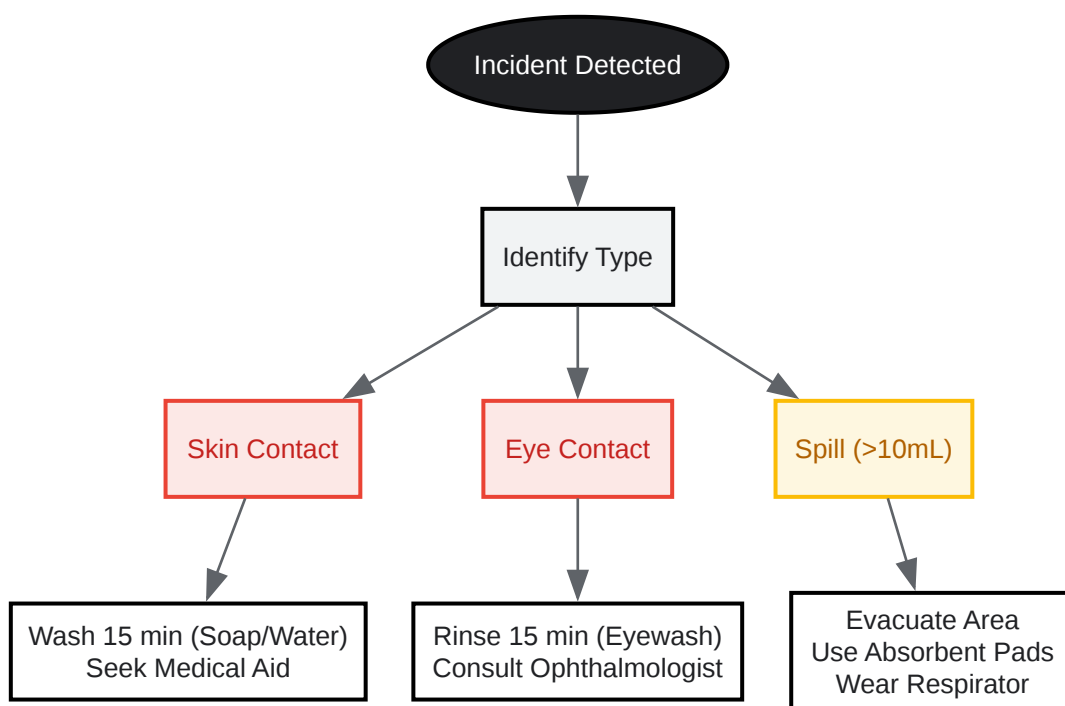
- Reagents: 2-Bromothiazole + Cyclopentanol.[1]
- Base: Sodium Hydride (NaH) or Cesium Carbonate (Cs_2CO_3).[1]
- Solvent: DMF or THF (Dry).[1]
- Mechanism: The alkoxide attacks the C2 position of the thiazole, displacing the halide.[1]

Monitoring (TLC/HPLC)

- TLC: Silica gel plates.
 - Eluent: Hexane:Ethyl Acetate (4:1).[1]
 - Visualization: UV (254 nm).[1] Thiazoles quench fluorescence. Iodine stain may also be effective.
- HPLC: Reverse-phase C18 column.[1]
 - Mobile Phase: Acetonitrile/Water (+0.1% Formic Acid).[1]

Emergency Response Procedures

In the event of an accident, the following decision tree guides the immediate response.



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Caption: Immediate decision logic for personnel exposure or laboratory spills involving thiazole derivatives.

Fire Fighting

- Media: Dry chemical, CO₂, or alcohol-resistant foam.[1] Do NOT use a solid water stream as it may scatter the liquid.
- Hazardous Combustion Products: Burning will release Nitrogen Oxides (NO_x) and Sulfur Oxides (SO_x).[1] Firefighters must wear SCBA.[1]

Waste Disposal[1]

- Do not dispose of down the drain.[6]
- Collect in a combustible solvent waste container (e.g., "Non-Halogenated Organic Waste"). [1]
- Label clearly with "Thiazole Derivative - Irritant".[1]

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